

# Chelerythrine Hydroxide: A Guide to Natural Sources, Extraction, and Purification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chelerythrine hydroxide

CAS No.: 478-03-5

Cat. No.: B1238335

[Get Quote](#)

## Abstract

Chelerythrine is a quaternary benzophenanthridine alkaloid of significant interest to the pharmaceutical and scientific communities due to its broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the primary natural sources of Chelerythrine. It details advanced, field-proven methodologies for its extraction, purification, and subsequent analysis. The protocols described herein are presented with a rationale for each step, ensuring a deep understanding of the underlying chemical principles. This document is intended to serve as a vital resource for researchers, chemists, and drug development professionals working on the isolation and application of this promising natural product.

## Introduction to Chelerythrine

### Chemical Identity and Structure

Chelerythrine ( $C_{21}H_{18}NO_4^+$ ) is a natural benzophenanthridine alkaloid characterized by a tetracyclic aromatic ring system.<sup>[3][4]</sup> In aqueous solutions, its structure is pH-dependent, existing in equilibrium between two forms: a positively charged, planar iminium ion and an

uncharged, non-planar pseudo-base, also known as the alkanolamine or hydroxide form.[5][6] This structural duality is a critical factor influencing its solubility, membrane permeability, and interaction with biological targets.[6] The hydroxide form, **Chelerythrine hydroxide** ( $C_{21}H_{19}NO_5$ ), is formed under neutral or alkaline conditions.[7][8]

## Pharmacological Significance

Chelerythrine has garnered substantial attention for its potent biological activities. It is a well-documented inhibitor of Protein Kinase C (PKC), a key enzyme in cellular signal transduction pathways.[5][9] This inhibitory action is central to its demonstrated anti-inflammatory, antimicrobial, and potent anticancer effects, where it can induce apoptosis in various cancer cell lines.[2][6][10] Its wide-ranging bioactivity makes it a valuable lead compound in modern drug discovery.

## Principal Natural Sources of Chelerythrine

Chelerythrine is predominantly found in plant species belonging to the Papaveraceae (Poppy) and Rutaceae (Rue) families.[1][10] More than 80 alkaloids with a similar benzophenanthridine structure have been isolated from these plant families.[1]

## Key Plant Species

The most prominent and commercially relevant sources of Chelerythrine include:

- *Macleaya cordata*(Plume Poppy): The roots and fruits of this plant are a major industrial source of Chelerythrine and the related alkaloid, Sanguinarine.[2][11][12]
- *Chelidonium majus*(Greater Celandine): This traditional medicinal herb is a well-known source of Chelerythrine and other isoquinoline alkaloids.[5][10][13]
- *Sanguinaria canadensis*(Bloodroot): Native to North America, the rhizomes of bloodroot are rich in a mixture of benzophenanthridine alkaloids, including Chelerythrine.[10][13]
- *Zanthoxylum* Species: Various species within this genus, such as *Zanthoxylum clava-herculis*, *Z. rhoifolium*, *Z. nitidum*, and *Z. rhetsa*, are known to produce Chelerythrine, where it contributes to their antibacterial properties.[5][9][14][15][16]

## Comparative Table of Natural Sources

| Plant Species              | Family       | Common Name        | Primary Plant Part Used      |
|----------------------------|--------------|--------------------|------------------------------|
| Macleaya cordata           | Papaveraceae | Plume Poppy        | Roots, Fruits[11][12][17]    |
| Chelidonium majus          | Papaveraceae | Greater Celandine  | Whole Plant, Roots[5][18]    |
| Sanguinaria canadensis     | Papaveraceae | Bloodroot          | Rhizomes[10][13]             |
| Zanthoxylum rhetsa         | Rutaceae     | Indian Prickly Ash | Root Bark, Stem Bark[16][19] |
| Zanthoxylum clava-herculis | Rutaceae     | Hercules' Club     | Plant Material[5][9]         |
| Zanthoxylum rhoifolium     | Rutaceae     | -                  | Plant Material[5][9]         |

## Extraction Methodologies

The extraction of quaternary alkaloids like Chelerythrine from plant biomass is a multi-step process designed to efficiently remove the target compounds while minimizing co-extraction of impurities.

## Pre-processing of Plant Material

Rationale: Proper preparation of the raw plant material is critical for maximizing extraction efficiency. Drying prevents microbial degradation and standardizes the material by removing water content. Grinding the dried material into a fine powder dramatically increases the surface area available for solvent contact, facilitating the diffusion of alkaloids out of the plant cells.

Protocol:

- Air-dry the collected plant material (e.g., roots of *Macleaya cordata*) in a well-ventilated area, shielded from direct sunlight, until brittle.

- Grind the dried material into a fine powder (e.g., 40-60 mesh) using an industrial blender or mill.

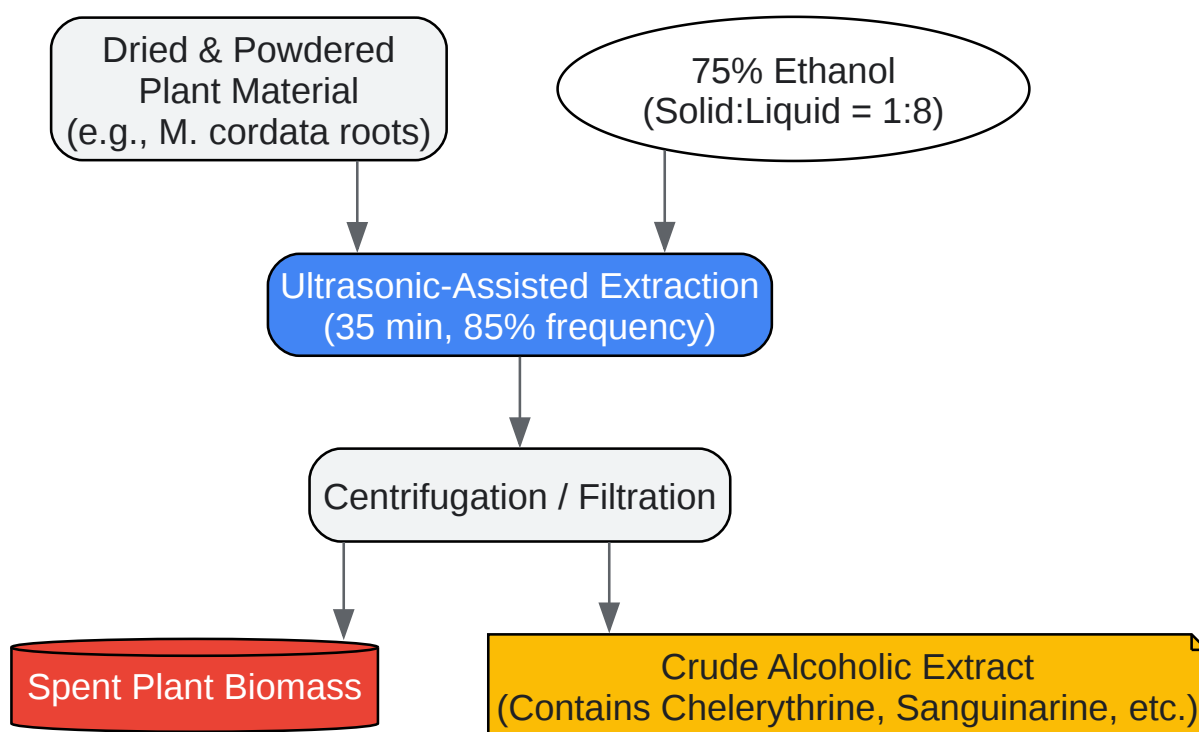
## Advanced Extraction Technique: Ultrasonic-Assisted Extraction (UAE)

Rationale: UAE utilizes high-frequency sound waves to induce acoustic cavitation in the solvent. The formation and collapse of microscopic bubbles create intense local pressure and temperature gradients, disrupting plant cell walls and enhancing solvent penetration. This method significantly reduces extraction time and solvent consumption compared to conventional methods.[\[20\]](#) An ethanolic solvent is often chosen as it provides a good polarity balance for extracting alkaloids while being less toxic than methanol.

Detailed Protocol:

- Combine the powdered plant material with 75% ethanol at a solid-to-liquid ratio of 1:8 (g/mL). [\[20\]](#)
- Place the vessel in an ultrasonic bath or use a probe sonicator.
- Perform the extraction for 35 minutes at an ultrasonic frequency of 85%.[\[20\]](#)
- After extraction, separate the solid material from the liquid extract via centrifugation or filtration.
- Collect the supernatant (the crude extract) for further purification.

## Extraction and Initial Cleanup Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the ultrasonic-assisted extraction of Chelerythrine.

## Purification and Isolation Strategies

The crude extract contains a complex mixture of alkaloids (e.g., Sanguinarine) and other phytochemicals. A multi-step purification process is required to isolate Chelerythrine to a high degree of purity.

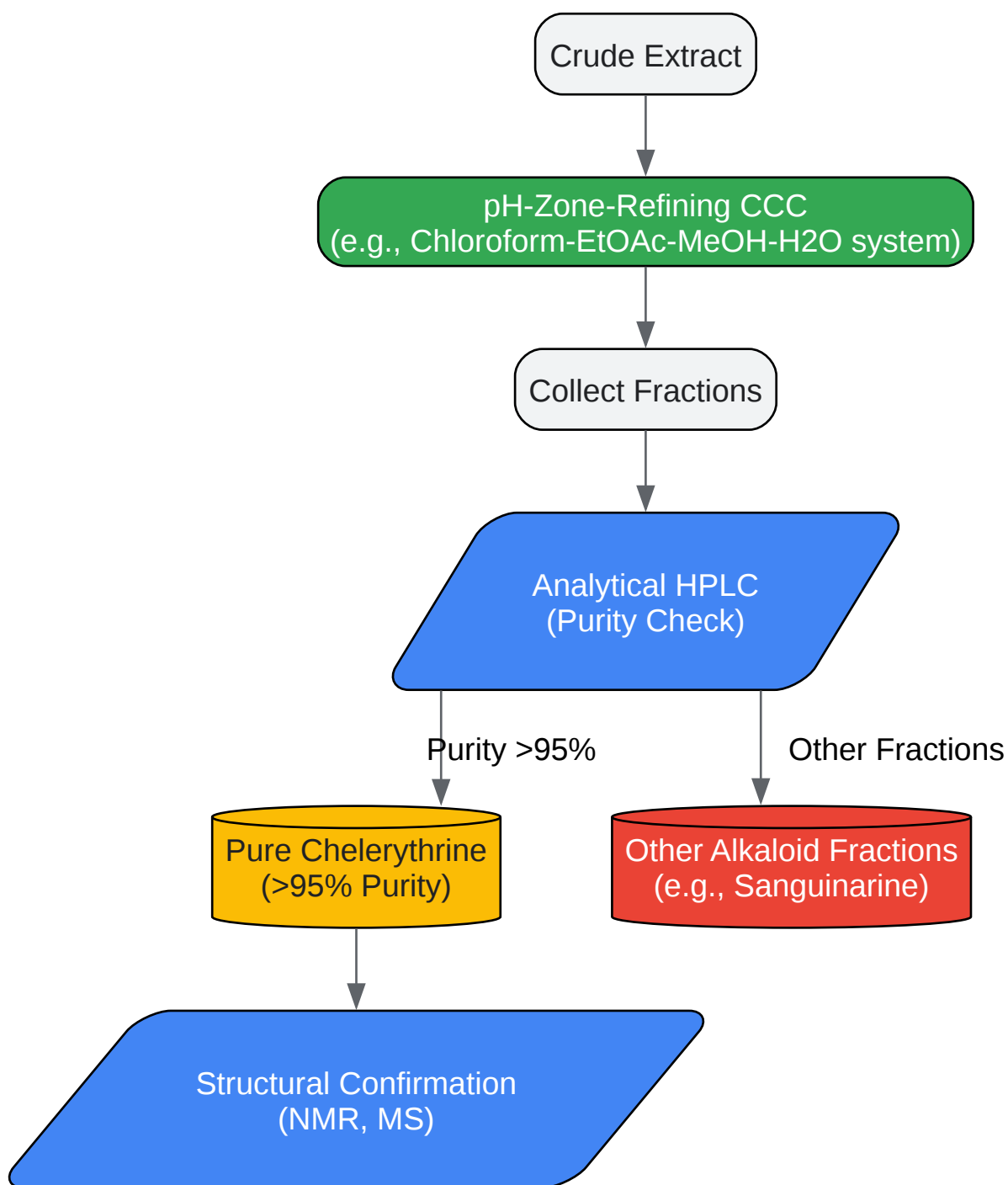
## Counter-Current Chromatography (CCC)

Rationale: CCC is a liquid-liquid chromatographic technique that avoids the use of solid stationary phases, preventing irreversible adsorption of the sample. pH-zone-refining CCC is particularly effective for separating compounds with different pKa values, such as Chelerythrine and Sanguinarine.<sup>[11]</sup> In this method, a pH gradient is formed across the CCC column. The alkaloids, which are basic, are introduced in their protonated (salt) form and are retained in the organic stationary phase by an acidic retainer. As the acidic mobile phase displaces them, they partition into the mobile phase at their characteristic isoelectric points, allowing for highly efficient separation.

#### Detailed Protocol (pH-Zone-Refining CCC):

- **Solvent System Preparation:** Prepare a two-phase solvent system of chloroform-ethyl acetate-methanol-water (3:1:3:2, v/v/v/v).[\[11\]](#)
- **Phase Modification:** Add a retainer, such as 10 mM triethylamine (a base), to the lower organic phase (stationary phase). Add an eluter, such as 10 mM HCl (an acid), to the upper aqueous phase (mobile phase).[\[11\]](#)
- **Column Preparation:** Fill the CCC column with the stationary phase (lower phase).
- **Sample Loading:** Dissolve the crude extract in the stationary phase and inject it into the column.
- **Elution:** Pump the mobile phase (upper phase) through the column at a defined flow rate. The pH gradient will cause the alkaloids to elute as sharp, well-separated peaks.
- **Fraction Collection:** Collect the eluting fractions and analyze them (e.g., by HPLC) to identify those containing pure Chelerythrine. From 2.0 g of a crude extract, this method can yield approximately 600 mg of Chelerythrine with over 95% purity.[\[11\]](#)

## Purification and Analysis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the purification and analysis of Chelerythrine from a crude extract.

## Analytical Characterization

Once purified, the identity and purity of Chelerythrine must be confirmed using standard analytical techniques.

## High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is the standard method for assessing the purity of the final product and for quantifying Chelerythrine in various extracts. A reversed-phase C18 column is typically used, which separates compounds based on their hydrophobicity.

Protocol for Purity Analysis:

- Column: Reversed-phase C18 column.[\[1\]](#)
- Mobile Phase: A common mobile phase is a mixture of acetonitrile and a buffer, such as 1% triethylamine adjusted to pH 3 with phosphoric acid (e.g., 25:75 v/v).[\[1\]](#)[\[18\]](#)
- Detection: UV detection is performed at the characteristic absorption maximum of Chelerythrine, which is around 268 nm.[\[1\]](#)[\[18\]](#)
- Quantification: Purity is determined by calculating the peak area of Chelerythrine relative to the total peak area of all components in the chromatogram.

## Structural Confirmation

Rationale: While HPLC confirms purity, it does not definitively prove the chemical structure. Spectroscopic methods are required for unambiguous identification.

- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is used to determine the molecular weight of the compound, confirming its molecular formula ( $C_{21}H_{18}NO_4^+$ ).[\[11\]](#)[\[12\]](#)
- Nuclear Magnetic Resonance (NMR):  $^1H$  NMR and  $^{13}C$  NMR spectroscopy provide detailed information about the chemical environment of each hydrogen and carbon atom in the molecule, allowing for complete structural elucidation and confirmation.[\[11\]](#)[\[17\]](#)

## Conclusion

Chelerythrine is a valuable natural product with significant therapeutic potential. Its efficient isolation hinges on selecting the appropriate plant source, such as *Macleaya cordata* or *Chelidonium majus*, and employing optimized extraction and purification workflows. Modern techniques like ultrasonic-assisted extraction offer rapid and high-yield recovery of crude alkaloids. Subsequent purification by advanced chromatographic methods, particularly pH-zone-refining counter-current chromatography, is highly effective for separating Chelerythrine from closely related alkaloids, yielding a final product of high purity suitable for research and drug development applications. The methodologies outlined in this guide provide a robust framework for scientists to successfully isolate and characterize this important molecule.

## References

- Various Authors. (2025). Preparative Separation of Chelerythrine and Sanguinarine From *Macleaya cordata* by pH-Zone-Refining Counter-Current Chromatography. ResearchGate. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Chelerythrine. Retrieved from [\[Link\]](#)
- Xiao, P., et al. (2022). Rediscovery of Traditional Plant Medicine: An Underestimated Anticancer Drug of Chelerythrine. *Frontiers in Pharmacology*. Retrieved from [\[Link\]](#)
- FAO AGRIS. (2022). Separation and Preparation of Sanguinarine and Chelerythrine from *Macleaya cordata* Root by High Speed Counter-Current Chromatography. Retrieved from [\[Link\]](#)
- Baraniak, J., et al. (2024). Natural Alkaloids in Cancer Therapy: Berberine, Sanguinarine and Chelerythrine against Colorectal and Gastric Cancer. National Institutes of Health (PMC). Retrieved from [\[Link\]](#)
- PubMed. (n.d.). Rapid determination of protopine, allocryptopine, sanguinarine and chelerythrine in fruits of *Macleaya cordata* by microwave-assisted solvent extraction and HPLC-ESI/MS. Retrieved from [\[Link\]](#)
- PubMed. (2014). Optimization of the Separation and Determination of Nitidine and Chelerythrine in *Zanthoxylum Nitidum* by High-Performance Liquid Chromatography With Fluorescence Detection. Retrieved from [\[Link\]](#)

- MDPI. (n.d.). Biotechnological Advances in Sanguinarine and Chelerythrine Production from Plume Poppy (*Macleaya cordata*): A Gene Editing Perspective. Retrieved from [\[Link\]](#)
- Oxford Academic. (2013). Optimization of the Separation and Determination of Nitidine and Chelerythrine in *Zanthoxylum nitidum* by High-Performance Liquid Chromatography with Fluorescence Detection. *Journal of Chromatographic Science*. Retrieved from [\[Link\]](#)
- Win-Health. (n.d.). Chelerythrine-INGREDIENTS. Retrieved from [\[Link\]](#)
- National Institutes of Health (PMC). (2017). Extraction of Chelerythrine and its Effects on Pathogenic Fungus Spore Germination. Retrieved from [\[Link\]](#)
- PubMed. (2008). Separation of sanguinarine and chelerythrine in *Macleaya cordata* (Willd) R. Br. based on methyl acrylate-co-divinylbenzene macroporous adsorbents. Retrieved from [\[Link\]](#)
- National Institutes of Health (PubChem). (n.d.). Chelerythrine. Retrieved from [\[Link\]](#)
- GSRS. (n.d.). **CHELERYTHRINE HYDROXIDE**. Retrieved from [\[Link\]](#)
- Frontiers. (n.d.). Rediscovery of Traditional Plant Medicine: An Underestimated Anticancer Drug of Chelerythrine. Retrieved from [\[Link\]](#)
- PubMed. (2009). [Determination of chelerythrine in *Chelidonium majus* by RP-HPLC]. Retrieved from [\[Link\]](#)
- IUPHAR/BPS Guide to PHARMACOLOGY. (n.d.). chelerythrine. Retrieved from [\[Link\]](#)
- IUPHAR/BPS Guide to PHARMACOLOGY. (n.d.). chelerythrine. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). N-Methoxycarbonyl-9,12-Dimethoxy-Norchelerythrine: A Novel Antifungal Type-III Benzo[c]phenanthridine from *Zanthoxylum simulans* Hance Seedlings. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Inhibitory and Enzyme-Kinetic Investigation of Chelerythrine and Lupeol Isolated from *Zanthoxylum rhoifolium* Against Krait Snake Venom Acetylcholinesterase. Retrieved from [\[Link\]](#)

- ResearchGate. (2025). Isolation, Structure Elucidation, and Biological Activity of a New Alkaloid from *Zanthoxylum rhetsa*. Retrieved from [[Link](#)]
- National Institutes of Health (PMC). (n.d.). Isolation and In Silico Prediction of Potential Drug-like Compounds with a New Dimeric Prenylated Quinolone Alkaloid from *Zanthoxylum rhetsa* (Roxb.) Root Extracts Targeted against SARS-CoV-2 (Mpro). Retrieved from [[Link](#)]
- Scirp.org. (n.d.). Simultaneous Quantitative Determination of Nitidine, Chelerythrine and Sanguinarine Using HPTLC from Callus Extract of *Zanthoxylum rhetsa*. Retrieved from [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 2. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 3. Chelerythrine | C<sub>21</sub>H<sub>18</sub>NO<sub>4</sub><sup>+</sup> | CID 2703 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Frontiers | Rediscovery of Traditional Plant Medicine: An Underestimated Anticancer Drug of Chelerythrine [[frontiersin.org](https://frontiersin.org)]
- 5. Chelerythrine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 6. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 7. GSRS [[gsrs.ncats.nih.gov](https://gsrs.ncats.nih.gov)]
- 8. chelerythrine | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [[guidetopharmacology.org](https://guidetopharmacology.org)]
- 9. Chelerythrine-INGREDIENTS-Win-Health [[win-healthco.com](https://win-healthco.com)]
- 10. Rediscovery of Traditional Plant Medicine: An Underestimated Anticancer Drug of Chelerythrine - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. Rapid determination of protopine, allocryptopine, sanguinarine and chelerythrine in fruits of *Macleaya cordata* by microwave-assisted solvent extraction and HPLC-ESI/MS - PubMed

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 13. Natural Alkaloids in Cancer Therapy: Berberine, Sanguinarine and Chelerythrine against Colorectal and Gastric Cancer - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 14. Optimization of the separation and determination of nitidine and chelerythrine in *Zanthoxylum nitidum* by high-performance liquid chromatography with fluorescence detection - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 15. Isolation and In Silico Prediction of Potential Drug-like Compounds with a New Dimeric Prenylated Quinolone Alkaloid from *Zanthoxylum rhetsa* (Roxb.) Root Extracts Targeted against SARS-CoV-2 (Mpro) - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 16. Simultaneous Quantitative Determination of Nitidine, Chelerythrine and Sanguinarine Using HPTLC from Callus Extract of *Zanthoxylum rhetsa* [\[scirp.org\]](https://scirp.org)
- 17. Separation and Preparation of Sanguinarine and Chelerythrine from *Macleaya cordata* Root by High Speed Counter-Current Chromatography [\[agris.fao.org\]](https://agris.fao.org)
- 18. [Determination of chelerythrine in *Chelidonium majus* by RP-HPLC] - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 19. [researchgate.net](https://researchgate.net) [\[researchgate.net\]](https://researchgate.net)
- 20. Extraction of Chelerythrine and its Effects on Pathogenic Fungus Spore Germination - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Chelerythrine Hydroxide: A Guide to Natural Sources, Extraction, and Purification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1238335/docs#chelerythrine-hydroxide-a-guide-to-natural-sources-extraction-and-purification\]](https://www.benchchem.com/product/b1238335/docs#chelerythrine-hydroxide-a-guide-to-natural-sources-extraction-and-purification)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)